

Application Notes and Protocols for P2X7-IN-2 in LPS-Primed Macrophages

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Compound of Interest

Compound Name: P2X7-IN-2

Cat. No.: B15613439

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Introduction

The P2X7 receptor (P2X7R), an ATP-gated ion channel, is a critical component in the inflammatory response, particularly in immune cells such as macrophages.[1] Upon activation by high concentrations of extracellular ATP, often released during cellular stress or damage, P2X7R triggers a cascade of downstream events.[1] This includes ion fluxes, such as potassium efflux, which is a key signal for the assembly and activation of the NLRP3 inflammasome.[2] The activation of the NLRP3 inflammasome leads to the maturation and secretion of potent pro-inflammatory cytokines, including interleukin-1 β (IL-1 β) and IL-18.[3]

P2X7-IN-2 is a highly potent and selective antagonist of the P2X7 receptor.[1][4] Its primary mechanism of action is believed to be non-competitive, negative allosteric modulation, where it binds to a site distinct from the ATP-binding pocket to prevent receptor activation. This compound serves as an invaluable tool for investigating the role of the P2X7R-NLRP3 inflammasome axis in various inflammatory and disease models. These application notes provide detailed protocols for utilizing **P2X7-IN-2** to study its effects on LPS-primed macrophages.

Data Presentation

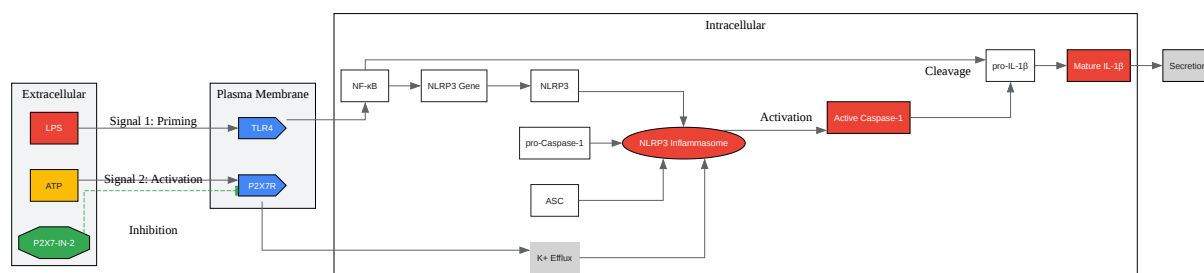
The inhibitory activity of **P2X7-IN-2** on key inflammatory events in LPS-primed macrophages can be quantified to determine its potency. The half-maximal inhibitory concentration (IC50) is a standard measure of a compound's effectiveness.

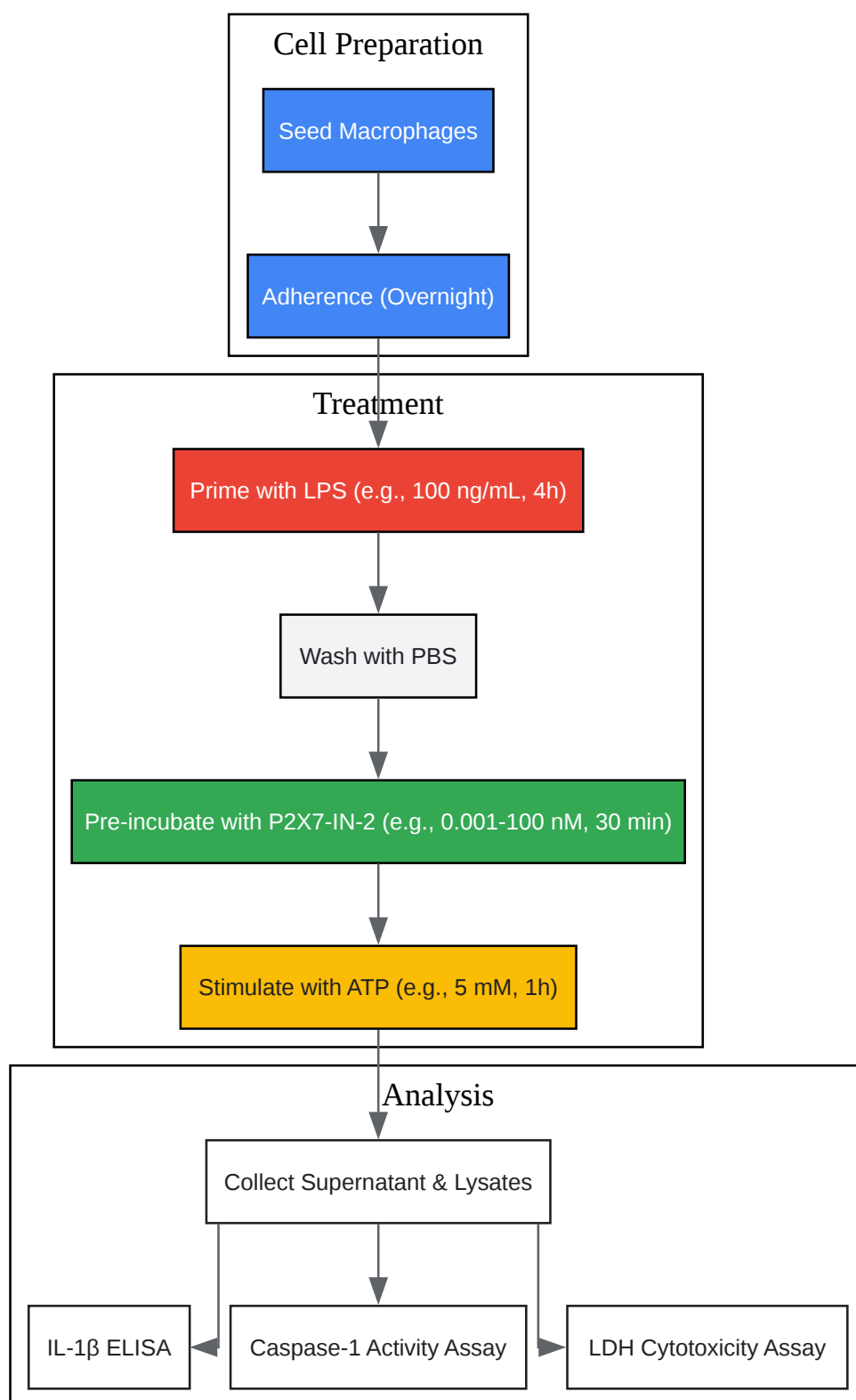
Assay	Cell Type	Reported IC50	Reference
IL-1 β Release	Human Monocytes	0.01 nM	[1] [4]
Caspase-1 Activation	Macrophages	Data not publicly available	
LDH Release (Cytotoxicity)	Macrophages	Data not publicly available	

Note: While the IC50 for IL-1 β release is well-documented, specific IC50 values for **P2X7-IN-2** in caspase-1 activation and cytotoxicity assays in LPS-primed macrophages are not readily available in public literature. Researchers are encouraged to determine these values empirically using the protocols provided below.

Signaling Pathways and Experimental Workflow

To visually represent the mechanisms and procedures described, the following diagrams have been generated using the DOT language.





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References

- [1. uvadoc.uva.es \[uvadoc.uva.es\]](http://uvadoc.uva.es)
- [2. P2X7 receptor induces mitochondrial failure in monocytes and compromises NLRP3 inflammasome activation during sepsis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. benchchem.com \[benchchem.com\]](http://benchchem.com)
- [4. benchchem.com \[benchchem.com\]](http://benchchem.com)
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